

Debilon: A Technical Overview of a Natural Product

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Compound of Interest

Compound Name: Debilon

Cat. No.: B1508645

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This technical guide provides a concise summary of the currently available information on **Debilon**, a natural product with potential applications in scientific research. The focus of this document is to present the core physicochemical properties and note the extent of publicly accessible biological data.

Core Molecular Data

The fundamental molecular characteristics of **Debilon** are well-defined in multiple chemical databases. This information is crucial for any experimental design and is summarized below.

Property	Value	Source
Molecular Formula	C ₁₅ H ₂₂ O ₂	[1] [2] [3]
Molecular Weight	234.33 g/mol	[1] [2]
CAS Number	26808-51-5	[1] [3] [4]

Biological Activity and Availability

Debilon, also referred to as **Debilone**, is a diterpene compound that has been isolated from the roots and rhizomes of *Nardostachys jatamansi* and *Nardostachys chinensis*.[\[2\]](#)[\[4\]](#) Currently, its documented biological activity is limited. One source indicates that **Debilon** exhibits

cytotoxic activity against P-388 cells, a murine leukemia cell line, suggesting potential for further investigation in oncology.[3] It is commercially available as a reference standard and inhibitor for research purposes.[1]

Experimental Protocols and Signaling Pathways

A comprehensive search of publicly available scientific literature and chemical databases did not yield detailed experimental protocols for the isolation, synthesis, or biological evaluation of **Debilon**. Furthermore, no specific signaling pathways modulated by **Debilon** have been elucidated or described in the available resources. The mechanism of its cytotoxic activity remains to be characterized.

Due to the absence of detailed information on its mechanism of action, no signaling pathway or experimental workflow diagrams can be provided at this time. Further research is required to uncover the biological targets and molecular pathways through which **Debilon** exerts its effects. This presents an opportunity for novel investigations into the pharmacological potential of this natural product.

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